

# Personal protective equipment for handling ((3-Chlorophenyl)sulfonyl)glycine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ((3-Chlorophenyl)sulfonyl)glycine

Cat. No.: B2474629

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## Essential Safety and Handling Guide for ((3-Chlorophenyl)sulfonyl)glycine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling ((3-Chlorophenyl)sulfonyl)glycine. The following procedures are designed to ensure safe handling, storage, and disposal of this compound in a laboratory setting.

### Personal Protective Equipment (PPE)

When handling ((3-Chlorophenyl)sulfonyl)glycine, which is expected to be a skin, eye, and respiratory irritant, the following personal protective equipment is mandatory.<sup>[1][2]</sup> This is based on safety data for structurally similar compounds.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Inspected prior to use. Use proper glove removal technique to avoid skin contact.[3]
Eye and Face Protection	Safety glasses with side-shields or goggles	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[1][4]
Skin and Body Protection	Laboratory coat	A complete suit protecting against chemicals may be necessary depending on the scale of work.[3]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator	Required if dust formation is likely or if working in a poorly ventilated area.[1]

## Operational Plan: Handling and Storage

### Handling:

- Avoid Contact: Prevent all personal contact with the compound, including inhalation of dust or vapors.[5]
- Ventilation: Always use in a well-ventilated area, such as a chemical fume hood.[1][2]
- Hygiene: Wash hands thoroughly after handling.[1][2] Do not eat, drink, or smoke in the work area.[1]
- Spills: In case of a spill, avoid generating dust.[4][5] Sweep up the material and place it into a suitable, labeled container for disposal.[1][4]

### Storage:

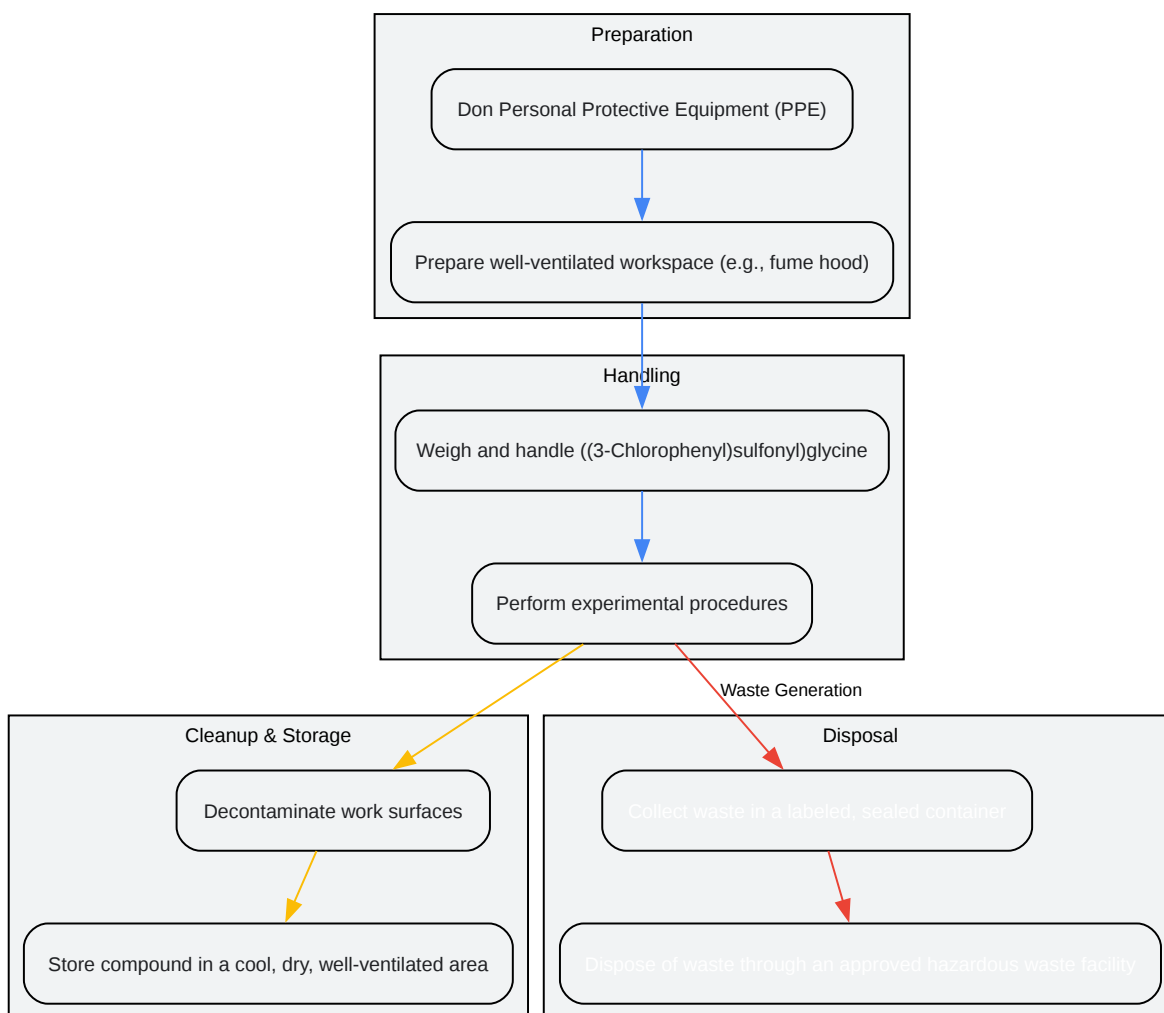
- Store in a tightly closed container.[1][2][3]

- Keep in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Incompatible Materials: Avoid contact with oxidizing agents and bases.[\[1\]](#)[\[4\]](#)

## Disposal Plan

- Waste Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Contaminated Packaging: Dispose of as unused product.[\[3\]](#)
- Environmental Precautions: Do not allow the product to enter drains or waterways.[\[2\]](#)[\[3\]](#)

## Workflow for Handling and Disposal of ((3-Chlorophenyl)sulfonyl)glycine



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Caption: Workflow for the safe handling and disposal of ((3-Chlorophenyl)sulfonyl)glycine.

## First Aid Measures

- Inhalation: If inhaled, move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1][2][3]
- Skin Contact: In case of skin contact, wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention.[1][2][3]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][2]
- Ingestion: If swallowed, rinse your mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor/physician if you feel unwell.[1][3]

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- To cite this document: BenchChem. [Personal protective equipment for handling ((3-Chlorophenyl)sulfonyl)glycine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2474629#personal-protective-equipment-for-handling-3-chlorophenyl-sulfonyl-glycine]

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